

# Application Notes and Protocols: Elovl1-IN-2 for Cell Culture

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## Compound of Interest

Compound Name: *Elovl1-IN-2*

Cat. No.: *B10831403*

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **Elovl1-IN-2**, a small molecule inhibitor of the Elongation of Very Long Chain Fatty Acids Protein 1 (ELOVL1), in cell culture experiments.

## Introduction

**Elovl1-IN-2** is an inhibitor of the ELOVL1 enzyme, which plays a crucial role in the synthesis of very-long-chain fatty acids (VLCFAs)[1][2]. ELOVL1 is the rate-limiting enzyme that catalyzes the first of four reactions in the fatty acid elongation cycle, specifically adding two carbons to the acyl chain of long-chain and very-long-chain fatty acids[3][4]. This process is vital for the production of precursors for essential lipids like ceramides and sphingolipids[4]. Dysregulation of ELOVL1 activity has been associated with various diseases, making it a target of interest for therapeutic development.

**Elovl1-IN-2** has been shown to have moderate potency in cellular assays, making it a useful tool for studying the biological functions of ELOVL1 and for screening potential therapeutic agents.

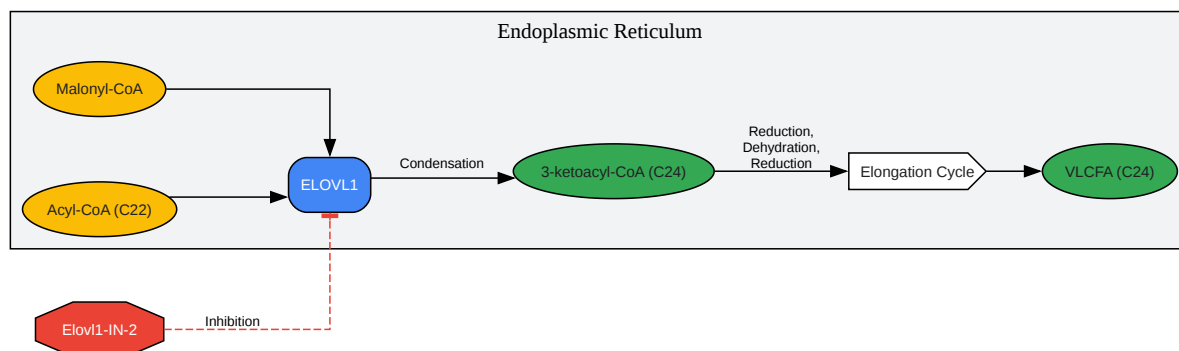
## Data Presentation

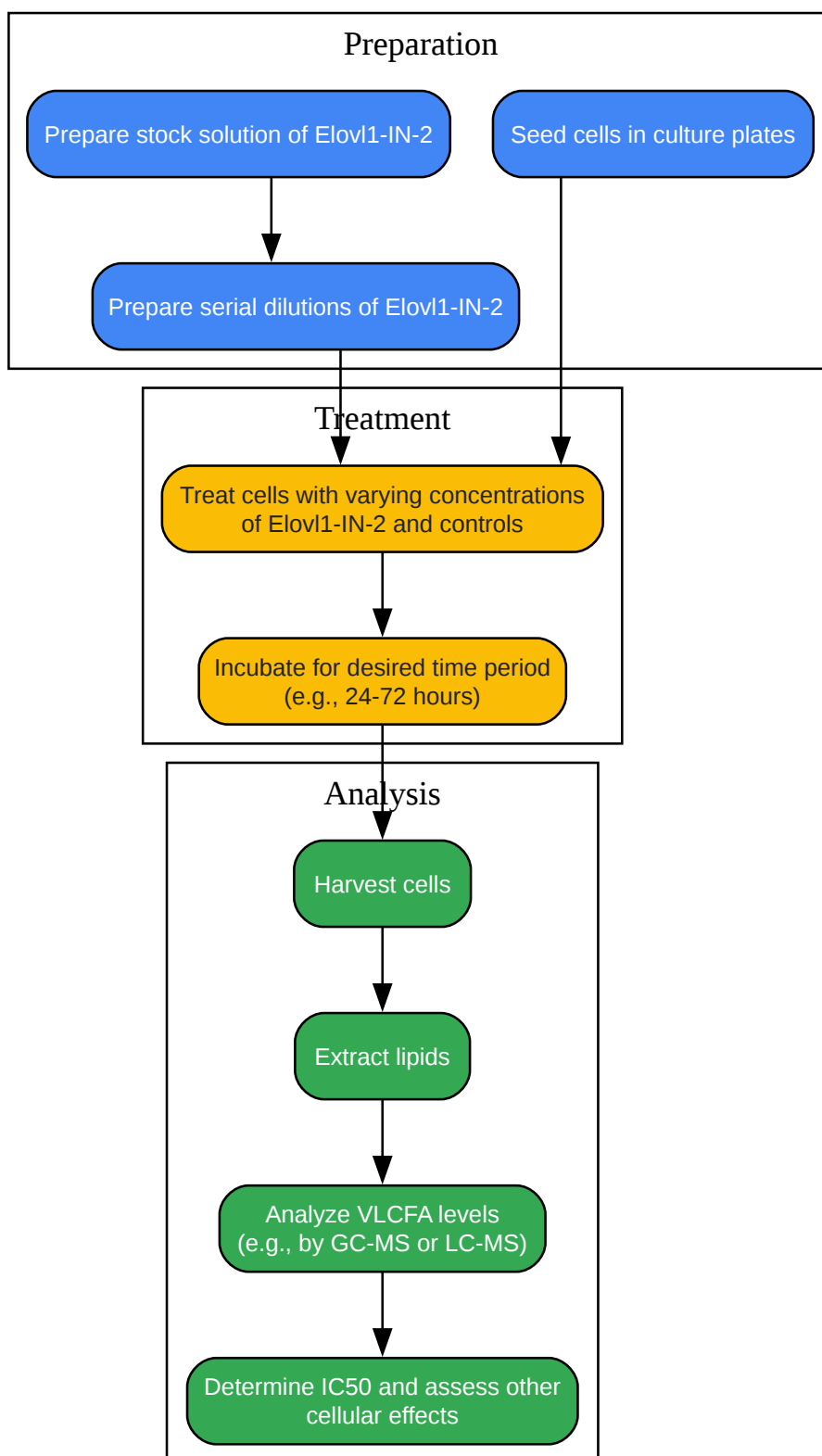
The following table summarizes the reported inhibitory concentrations of **Elov11-IN-2**. This data is essential for determining the appropriate concentration range for your specific cell culture experiments.

| Compound    | Assay Type  | Cell Line | Parameter Measured       | IC50        | Reference |
|-------------|-------------|-----------|--------------------------|-------------|-----------|
| Elov11-IN-2 | Biochemical | -         | ELOVL1 enzyme activity   | 21 $\mu$ M  |           |
| Elov11-IN-2 | Cellular    | HEK293    | C26 fatty acid synthesis | 6.7 $\mu$ M |           |

## Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and a typical experimental workflow, the following diagrams are provided in Graphviz DOT language.





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## References

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- [4. The structural basis of fatty acid elongation by the ELOVL elongases - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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